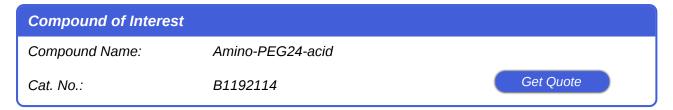


Application Notes and Protocols for EDC/NHS Coupling of Amino-PEG24-acid

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the covalent conjugation of **Amino-PEG24-acid** to carboxyl-containing molecules or surfaces using the 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) coupling chemistry. This protocol is widely employed in bioconjugation, drug delivery, and surface modification to enhance solubility, stability, and pharmacokinetic properties of various molecules.

Principle of the Reaction

The EDC/NHS coupling reaction is a two-step process that forms a stable amide bond between a carboxyl group and a primary amine.

- Activation of the Carboxylic Acid: EDC reacts with a carboxyl group to form a highly reactive O-acylisourea intermediate. This intermediate is unstable in aqueous solutions and prone to hydrolysis.[1][2]
- Formation of a Stable NHS Ester: To increase the stability of the reactive intermediate, NHS
 is added. It reacts with the O-acylisourea intermediate to form a more stable, amine-reactive
 NHS ester. This semi-stable ester is less susceptible to hydrolysis.[1][3][4]
- Amine Coupling: The amine group of Amino-PEG24-acid then reacts with the NHS ester, forming a stable amide bond and releasing NHS.

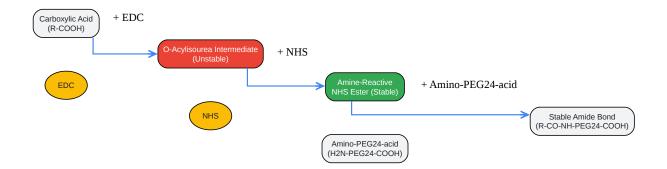




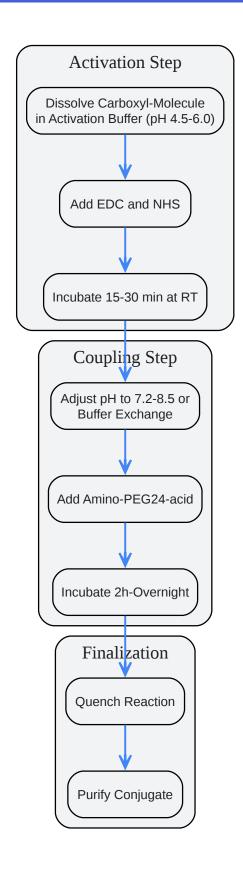


This two-step approach is preferred for biomolecules that contain both amine and carboxyl groups to minimize polymerization.









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